Navigating the Hazards of beta-Bromocumene: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-Bromo-2-phenylpropane*
CAS No.:	*1459-00-3*
Cat. No.:	*B073299*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the GHS (Globally Harmonized System of Classification and Labelling of Chemicals) hazard statements associated with beta-Bromocumene and its isomers. It is designed to offer researchers, scientists, and drug development professionals essential safety information, supported by quantitative data and standardized experimental methodologies.

GHS Hazard Profile of Bromocumene Isomers

The following tables summarize the GHS hazard classifications for beta-Bromocumene ((2-Bromo-1-methylethyl)benzene) and its structural isomers, ortho-, meta-, and para-Bromocumene. This allows for a clear comparison of their respective hazard profiles.

Table 1: GHS Hazard Statements (H-Statements) for Bromocumene Isomers

© 2026 BenchChem. All rights reserved.

Chemical Name	CAS Number	H-Statement Code	Hazard Statement
beta-Bromocumene	1459-00-3	H315	Causes skin irritation.[1]
H319	Causes serious eye irritation.[1]		
o-Bromocumene	7073-94-1	H315	Causes skin irritation.[2]
H319	Causes serious eye irritation.[2]		
H335	May cause respiratory irritation.[2]		
H411	Toxic to aquatic life with long lasting effects.[2]		
m-Bromocumene	5433-01-2	H227	Combustible liquid.[3][4]
H315	Causes skin irritation.[3]		
H319	Causes serious eye irritation.[3]		
p-Bromocumene	586-61-8	H302	Harmful if swallowed.[5]
H315	Causes skin irritation.[5]		
H319	Causes serious eye irritation.[5]		

Table 2: GHS Precautionary Statements (P-Statements) for Bromocumene Isomers

© 2026 BenchChem. All rights reserved.

Chemical Name	P-Statement Codes
beta-Bromocumene	P264, P280, P302+P352, P305+P351+P338, P321, P332+P313, P337+P313, P362+P364
o-Bromocumene	P261, P264, P271, P273, P280, P302+P352, P304+P340, P305+P351+P338, P312, P321, P332+P313, P362, P391, P403+P233, P405, P501
m-Bromocumene	P210, P264, P280, P302+P352, P305+P351+P338, P321, P332+P313, P337+P313, P362, P370+P378, P403+P235, P501
p-Bromocumene	P264, P270, P280, P301+P312, P302+P352, P305+P351+P338, P321, P330, P332+P313, P337+P313, P362, P501

Physicochemical and Toxicological Data

A summary of key quantitative data is presented below to provide context to the hazard classifications.

Table 3: Physicochemical Properties of Bromocumene Isomers

© 2026 BenchChem. All rights reserved.

Property	beta-Bromocumene	o-Bromocumene	m-Bromocumene	p-Bromocumene
Molecular Formula	$C_9H_{11}Br$[1]	$C_9H_{11}Br$[2]	$C_9H_{11}Br$	$C_9H_{11}Br$[5]
Molecular Weight (g/mol)	199.09[1]	199.09[2]	199.09[6]	199.09[5]
Boiling Point (°C)	115-116 @ 15mmHg[1]	Not Available	52-53 @ 0.8mmHg[6]	103-104[7]
Melting Point (°C)	-59.3[1]	Not Available	-10 (estimate)[6]	-22[7]
Flash Point (°C)	90[1]	Not Available	52-53[6]	>100[7]
Density (g/cm^3)	1.314[1]	Not Available	1.285[6]	1.286 @ 20°C[7]
Log Pow (n-octanol/water)	Not Available	3.14[8]	4.33[9]	Not Available

Experimental Protocols for Hazard Determination

While specific experimental reports for beta-Bromocumene were not found, the GHS classifications are based on standardized testing methodologies. The principles of these key experimental protocols are outlined below.

Skin Irritation Testing (based on OECD Guideline 439)

This test determines the potential of a substance to cause reversible skin damage.[2][10]

- Principle: The in vitro method uses a Reconstructed Human Epidermis (RhE) model, which mimics the upper layers of human skin.[2][11] The test substance is applied topically to the tissue surface. Irritant chemicals damage the cells of the epidermis, leading to a decrease in cell viability.

- Methodology:

  - Preparation: Triplicate RhE tissues are pre-incubated in a culture medium.

© 2026 BenchChem. All rights reserved.

- Application: A measured amount of the test substance (liquid or solid) is applied directly to the surface of the RhE tissue for a defined period (e.g., 60 minutes). A negative control (e.g., ultrapure water) and a positive control (e.g., 5% SDS) are run in parallel.[6]
- Incubation & Rinsing: After the exposure period, the substance is thoroughly rinsed off, and the tissues are transferred to a fresh medium for a post-exposure incubation period (e.g., 42 hours) to allow for recovery or progression of damage.[6]
- Viability Assessment: Cell viability is measured using the MTT assay. Tissues are incubated with MTT solution, which is converted by mitochondrial enzymes in viable cells into a blue formazan salt.[9]
- Data Analysis: The formazan is extracted, and the color intensity is measured spectrophotometrically. The percentage of viable cells in the test tissues is calculated relative to the negative control.

- Classification: A substance is classified as a skin irritant (GHS Category 2) if the mean tissue viability is less than or equal to 50%.[6]

Acute Eye Irritation Testing (based on OECD Guideline 405)

This protocol assesses the potential of a substance to cause reversible or irreversible eye damage.

- Principle: The test substance is applied in a single dose to one eye of an experimental animal (typically a rabbit), with the untreated eye serving as a control.[12] The degree of eye irritation is evaluated by scoring lesions of the cornea, iris, and conjunctiva at specific intervals.[5][12]

- Methodology:
  - Pre-Test Evaluation: A weight-of-the-evidence analysis of existing data is performed first to avoid unnecessary animal testing.[5]
  - Animal Preparation: Healthy, mature albino rabbits are used. Both eyes are examined 24 hours before the test to ensure no pre-existing irritation.[3] The animal is pre-treated with

© 2026 BenchChem. All rights reserved.

systemic analgesics and topical anesthetics to minimize pain and distress.[5]

- Application: A single dose of the test substance (e.g., 0.1 mL for liquids) is instilled into the conjunctival sac of one eye. The eyelids are held together for about one second.[3]
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application.[13] If effects persist, observations may continue for up to 21 days to assess reversibility.[12][13]
- Scoring: Lesions of the cornea (opacity), iris (inflammation), and conjunctiva (redness and swelling) are scored using a standardized system.

- Classification: The classification is based on the severity and reversibility of the observed lesions. A substance causing serious eye damage (GHS Category 1) or eye irritation (GHS Category 2) is determined by these scores.

Flammability Testing (based on ASTM D56 / D93)

This determines the flash point of a liquid, a key indicator of its flammability hazard.

- Principle: The flash point is the lowest temperature at which a liquid gives off enough vapor to ignite in the presence of an ignition source under controlled conditions.[4] Closed-cup methods, like the Pensky-Martens (ASTM D93) or Tag Closed Cup (ASTM D56), are commonly used to simulate vapor ignition in a contained space.[14]

- Methodology:
  - Sample Preparation: A specified volume of the liquid (e.g., 50-75 mL) is placed in the test cup of the apparatus.
  - Heating: The sample is heated at a slow, constant rate. The vapor space above the liquid is stirred to ensure equilibrium.[14]
  - Ignition Test: At regular temperature intervals, an ignition source (a small flame) is passed over the opening of the cup.[4]
  - Determination: The flash point is the lowest temperature at which a flash is observed propagating across the entire surface of the liquid.

© 2026 BenchChem. All rights reserved.

- Classification: The GHS classification for flammable liquids (Categories 1-4) is determined by the flash point and, in some cases, the initial boiling point.[4]

Aquatic Toxicity Testing (based on OECD Guidelines 201, 202, 203)

These tests evaluate the potential harm a substance may cause to aquatic organisms.

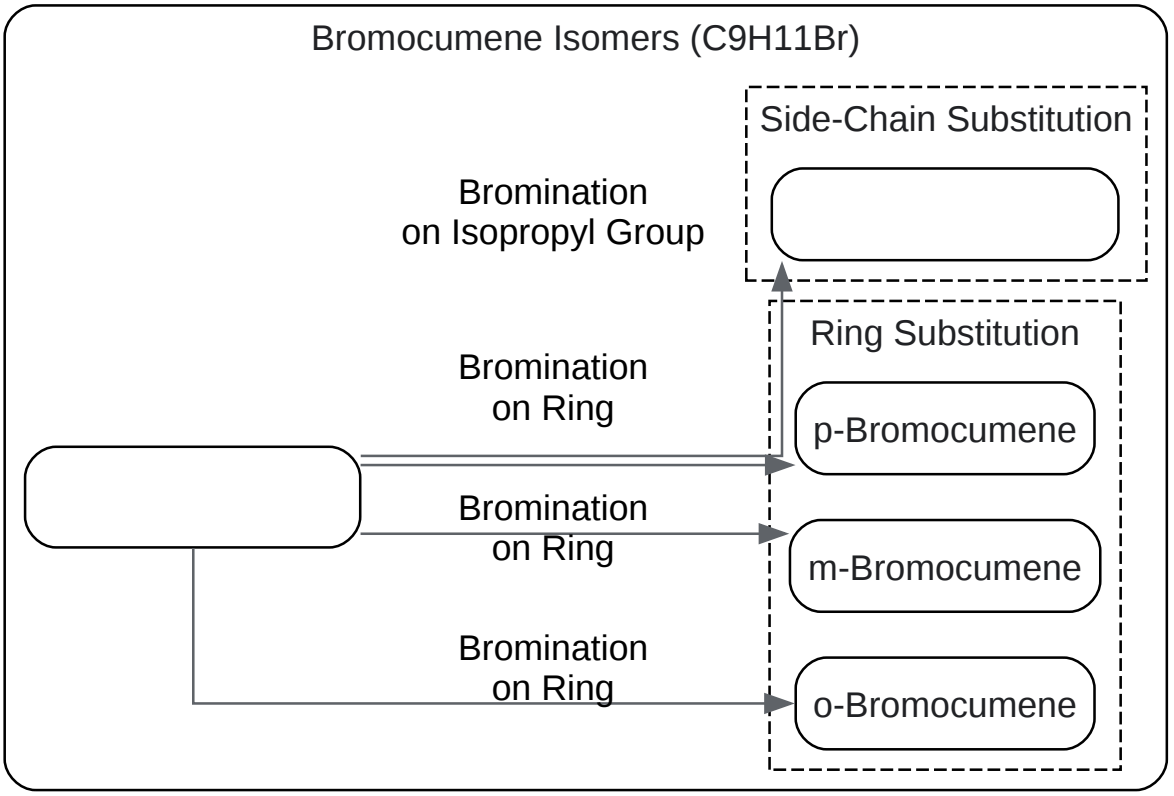
- Principle: Standardized tests expose representative aquatic organisms (algae, invertebrates like Daphnia, and fish) to the test substance under controlled laboratory conditions to determine the concentration that causes a specific effect (e.g., mortality, immobilization, or growth inhibition).
- Methodology (General):
  - Test Organisms: Cultured organisms of a specific species and life stage are used (e.g., Daphnia magna for acute invertebrate toxicity - OECD 202).
  - Exposure: Organisms are exposed to a range of concentrations of the test substance in an aqueous medium for a defined period (e.g., 48 hours for Daphnia, 96 hours for fish).
  - Observation: The number of affected organisms (e.g., immobilized Daphnia) is recorded at specified intervals.
  - Data Analysis: The results are used to calculate the EC_{50} (the concentration causing an effect in 50% of the test population) or LC_{50} (the concentration causing mortality in 50% of the population).
- Classification: The substance is classified for its acute and/or long-term hazard to the aquatic environment based on the EC_{50}/LC_{50} values and data on its degradation and bioaccumulation potential.

Visualizations: Workflows and Pathways

Isomeric Relationships of Bromocumene

The following diagram illustrates the structural relationship between beta-Bromocumene and its aromatic-substituted isomers.

© 2026 BenchChem. All rights reserved.



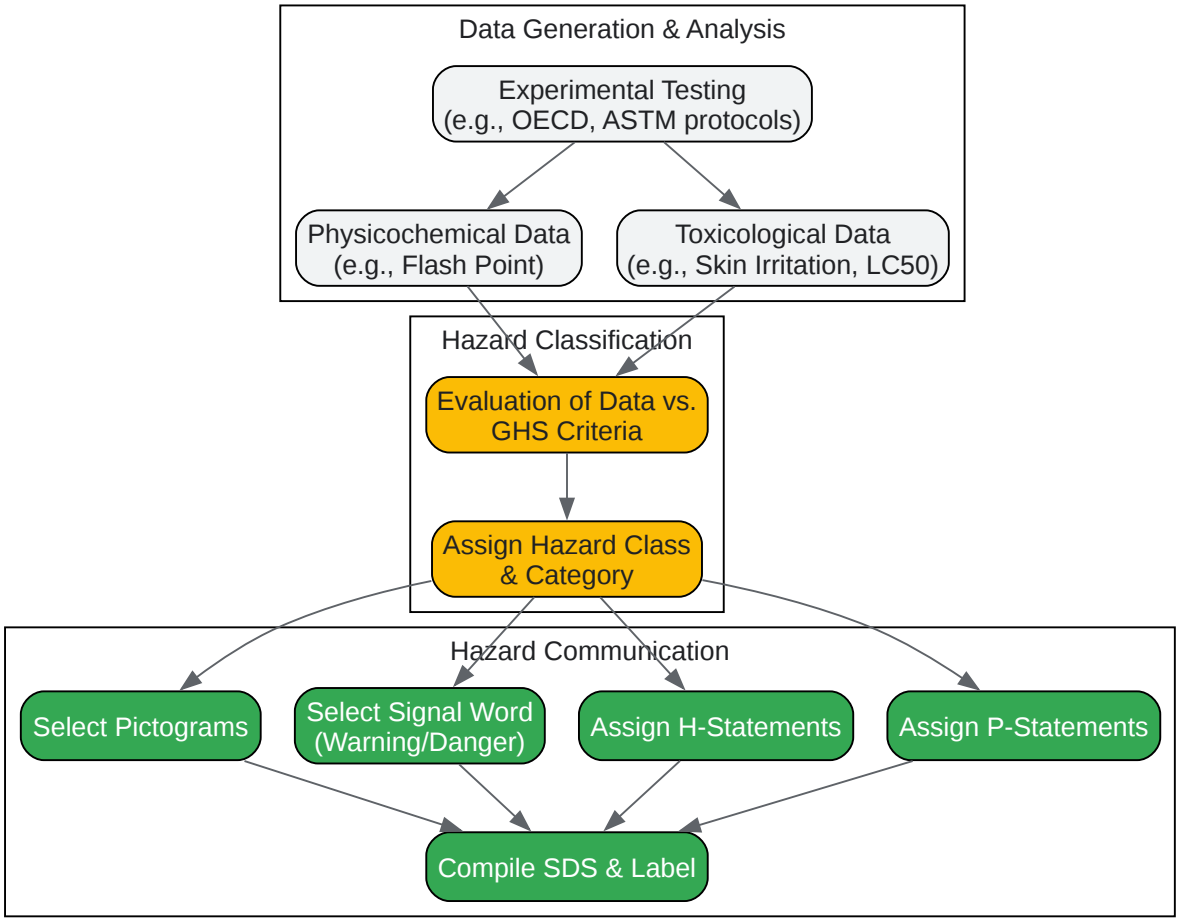
Click to download full resolution via product page

Caption: Isomeric forms of Bromocumene.

GHS Hazard Communication Workflow

This workflow demonstrates the logical process from experimental data to final hazard communication on product labels and safety data sheets.

© 2026 BenchChem. All rights reserved.



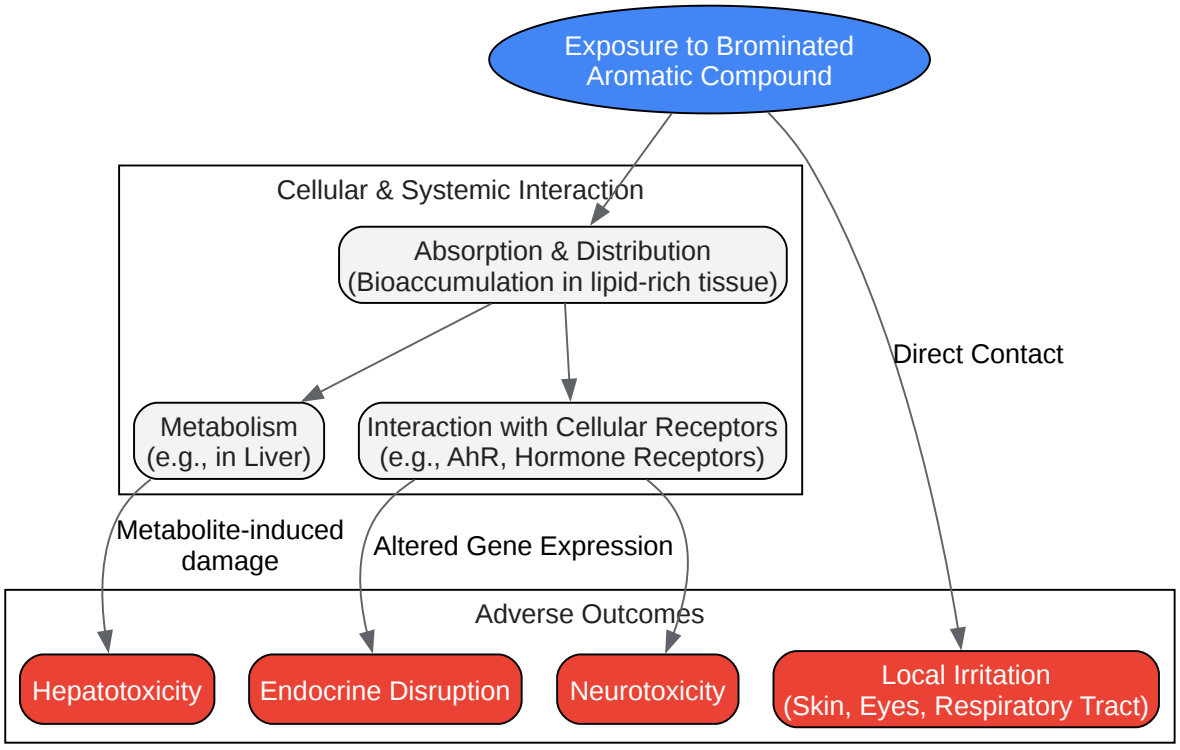
Click to download full resolution via product page

Caption: GHS Hazard Classification and Communication Workflow.

Potential Toxicological Effects of Brominated Aromatic Compounds

© 2026 BenchChem. All rights reserved.

Brominated aromatic compounds can exert toxicity through several mechanisms. While a specific pathway for beta-Bromocumene is not detailed in the literature, this diagram outlines potential adverse outcomes based on related compounds.[15][16][17]



Click to download full resolution via product page

Caption: Potential toxicological mechanisms of brominated aromatics.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

© 2026 BenchChem. All rights reserved.

References

- 1. delltech.com [delltech.com]
- 2. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 3. ACUTE EYE IRRITATION OECD GUIDELINE BY SEJAL AGRAWAL | PPTX [slideshare.net]
- 4. lcslaboratory.com [lcslaboratory.com]
- 5. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 6. x-cellr8.com [x-cellr8.com]
- 7. store.astm.org [store.astm.org]
- 8. store.astm.org [store.astm.org]
- 9. oecd.org [oecd.org]
- 10. oecd.org [oecd.org]
- 11. siesascs.edu.in [siesascs.edu.in]
- 12. nucro-technics.com [nucro-technics.com]
- 13. In vivo Eye Irritation / Serius Eye Damage Test (OECD 405: 2023). - IVAMI [ivami.com]
- 14. Flash Point by Pensky-Martens Closed Cup: ASTM D93 Standard Tests - The ANSI Blog [blog.ansi.org]
- 15. [Toxicity of selected brominated aromatic compounds] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. Health toxicity effects of brominated flame retardants: From environmental to human exposure - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Navigating the Hazards of beta-Bromocumene: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073299/docs#navigating-the-hazards-of-beta-bromocumene-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

© 2026 BenchChem. All rights reserved.

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.